

# The Enigmatic Stachartin C: An Uncharted Territory in Fungal Secondary Metabolites

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Stachartin C

Cat. No.: B1163457

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A comprehensive review of available scientific literature reveals that "**Stachartin C**" is not a recognized or characterized secondary metabolite derived from the fungus *Stachybotrys chartarum* or any other known organism. Extensive searches for its discovery, origin, chemical structure, and biological activity have yielded no specific data. This suggests that "**Stachartin C**" may be a misnomer, a yet-to-be-published discovery, or a compound known by an alternative name that is not indexed in current scientific databases.

*Stachybotrys chartarum*, colloquially known as black mold, is a well-documented producer of a diverse and potent arsenal of secondary metabolites.<sup>[1][2][3]</sup> These compounds are of significant interest to researchers, scientists, and drug development professionals due to their wide range of biological activities, including potent toxicity and potential therapeutic applications.<sup>[1][4]</sup> The major classes of secondary metabolites isolated from *S. chartarum* include trichothecenes, atranones, and phenylspirodrimanones.

While the initial query for "**Stachartin C**" did not provide direct results, a single study on the secondary metabolite profiles of different *Stachybotrys* strains briefly mentions "St C" in a figure illustrating the relative abundance of various metabolites. However, this reference lacks any accompanying structural elucidation, quantitative data, or detailed experimental protocols, making it impossible to definitively identify or characterize "**Stachartin C**."

Without a confirmed structure or biological data for "**Stachartin C**," a detailed technical guide on its core aspects cannot be constructed. The following sections outline the general methodologies and approaches that would be employed in the discovery and characterization

of a novel secondary metabolite from *S. chartarum*, which would be applicable if "**Stachartin C**" were to be identified in the future.

## General Experimental Protocols for the Discovery and Characterization of Fungal Metabolites

The isolation and characterization of a novel secondary metabolite like the hypothetical "**Stachartin C**" would typically follow a standardized workflow in natural product chemistry.

### Fungal Cultivation and Extraction

The process would begin with the cultivation of *Stachybotrys chartarum* on a suitable growth medium to encourage the production of secondary metabolites.

Table 1: Hypothetical Fungal Cultivation and Extraction Parameters

Parameter	Description
Fungal Strain	<i>Stachybotrys chartarum</i> (specific strain to be documented)
Growth Medium	Potato Dextrose Agar (PDA) or Yeast Extract Sucrose (YES) agar
Incubation Time	14-21 days
Temperature	25°C
Extraction Solvent	Ethyl acetate or a mixture of chloroform and methanol
Extraction Method	Liquid-liquid extraction or solid-phase extraction

### Chromatographic Separation and Purification

The crude extract obtained from the fungal culture is a complex mixture of compounds. High-Performance Liquid Chromatography (HPLC) is a key technique used to separate and purify individual metabolites.

Table 2: Hypothetical HPLC Parameters for Purification

Parameter	Description
Column	C18 reverse-phase column
Mobile Phase	A gradient of water and acetonitrile or methanol
Detection	UV-Vis Diode Array Detector (DAD) and/or Mass Spectrometry (MS)
Fraction Collection	Automated fraction collector based on UV absorbance or mass detection

## Structure Elucidation

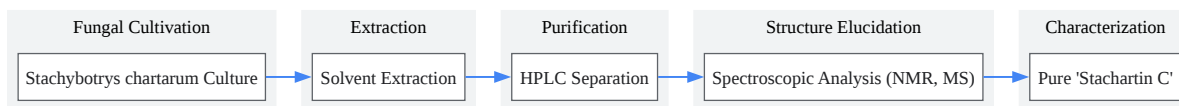
Once a pure compound is isolated, its chemical structure is determined using a combination of spectroscopic techniques.

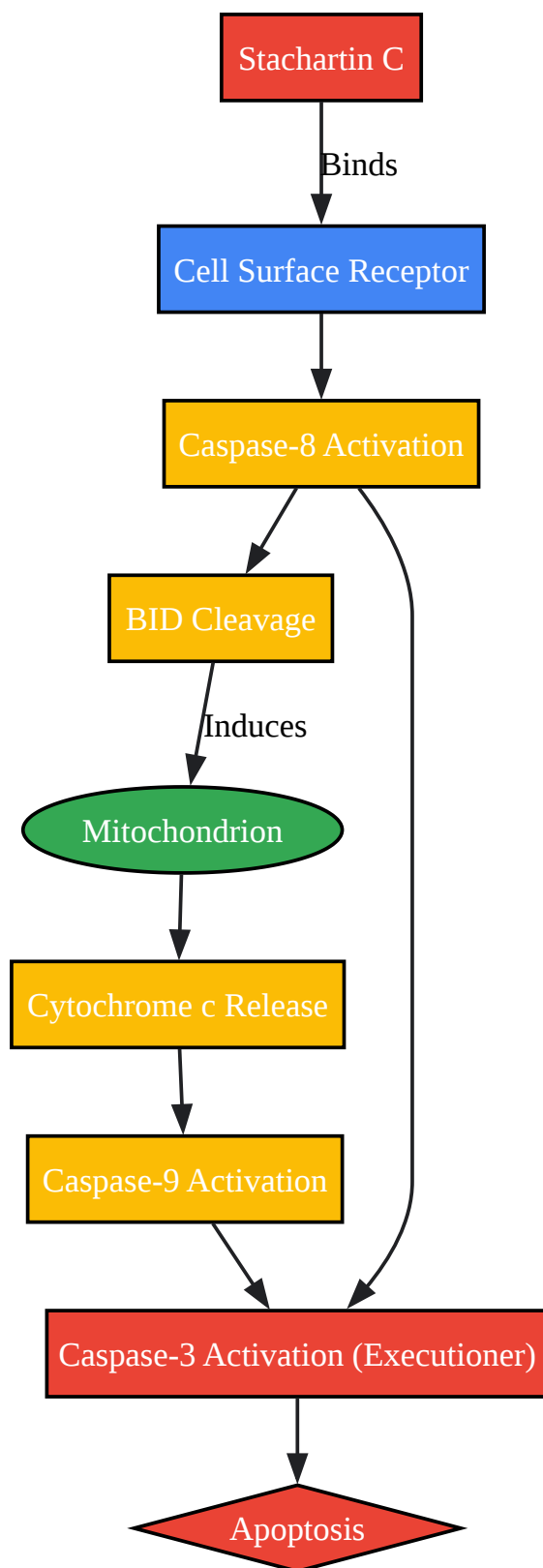
Table 3: Spectroscopic and Spectrometric Techniques for Structure Elucidation

Technique	Information Obtained
Mass Spectrometry (MS)	Molecular weight and elemental formula
Nuclear Magnetic Resonance (NMR)	
$^1\text{H}$ NMR	Number and type of protons, connectivity
$^{13}\text{C}$ NMR	Number and type of carbon atoms
2D NMR (COSY, HSQC, HMBC)	Detailed connectivity and stereochemistry
Infrared (IR) Spectroscopy	Presence of specific functional groups
Ultraviolet-Visible (UV-Vis) Spectroscopy	Information about conjugated systems

## Visualization of a Hypothetical Discovery Workflow

The logical flow from fungal culture to a characterized compound can be visualized as follows:





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)